

Application Note: FT-IR Spectroscopy of 5-Nitro-1,2-benzisoxazole Functional Groups

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Compound of Interest

Compound Name: 5-Nitro-1,2-benzisoxazole

Cat. No.: B1295443

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Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Nitro-1,2-benzisoxazole is a heterocyclic aromatic organic compound. Its structure, featuring a benzene ring fused to an isoxazole ring with a nitro group substituent, is a key component in various compounds with pharmacological potential. Fourier-Transform Infrared (FT-IR) spectroscopy is a powerful, non-destructive analytical technique used to identify the functional groups present in a molecule by measuring its absorption of infrared radiation. This application note provides a detailed overview of the characteristic FT-IR vibrational frequencies for the functional groups in **5-Nitro-1,2-benzisoxazole** and a standard protocol for sample analysis.

Data Presentation: Characteristic FT-IR Absorption Bands

The FT-IR spectrum of **5-Nitro-1,2-benzisoxazole** is characterized by absorption bands corresponding to the vibrations of its specific functional groups. The table below summarizes the expected vibrational modes and their corresponding wavenumber ranges. These ranges are based on established data for aromatic nitro compounds and benzisoxazole derivatives.^[1]
^[2]^[3]

Vibrational Mode	Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
Asymmetric Stretching	Aromatic Nitro (Ar-NO ₂)	1550 - 1475	Strong
Symmetric Stretching	Aromatic Nitro (Ar-NO ₂)	1360 - 1290	Strong
C=N Stretching	Isoxazole Ring	~1670 - 1560	Medium
C=C Stretching	Aromatic Ring	~1600 and ~1475	Medium to Weak
C-N Stretching	Isoxazole Ring	~1330 - 1260	Medium
Asymmetric C-O-C Stretching	Isoxazole Ring	~1250	Strong
Symmetric C-O-C Stretching	Isoxazole Ring	~1070	Medium
C-H Stretching	Aromatic Ring	~3100 - 3000	Medium to Weak
Out-of-plane C-H Bending	Aromatic Ring	~900 - 675	Strong
NO ₂ Bending (Scissoring)	Aromatic Nitro (Ar-NO ₂)	~890 - 835	Medium

Experimental Protocols

The following protocols describe standard methods for preparing a solid sample of **5-Nitro-1,2-benzisoxazole** for FT-IR analysis. The choice of method may depend on the sample quantity and the desired quality of the spectrum.

Method 1: Potassium Bromide (KBr) Pellet Method[\[4\]](#)[\[5\]](#)

This method involves mixing the solid sample with dry KBr powder and pressing the mixture into a thin, transparent pellet.

Materials:

- **5-Nitro-1,2-benzisoxazole** (1-2 mg)
- Dry FT-IR grade Potassium Bromide (KBr) (100-200 mg)
- Agate mortar and pestle
- Pellet die
- Hydraulic press

Protocol:

- Finely grind approximately 1-2 mg of the **5-Nitro-1,2-benzisoxazole** sample using an agate mortar and pestle.
- Add about 100-200 mg of dry KBr powder to the mortar.
- Gently mix the sample and KBr by further grinding until a fine, homogeneous powder is obtained.
- Transfer the mixture into a pellet die.
- Apply pressure using a hydraulic press to form a clear, transparent pellet.
- Carefully remove the KBr pellet from the die and place it in the sample holder of the FT-IR spectrometer.
- Acquire the FT-IR spectrum over a spectral range of 4000-400 cm^{-1} . Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.[6]

Method 2: Thin Solid Film Method[7]

This method is suitable for soluble solid samples and involves depositing a thin film of the sample onto an IR-transparent salt plate.

Materials:

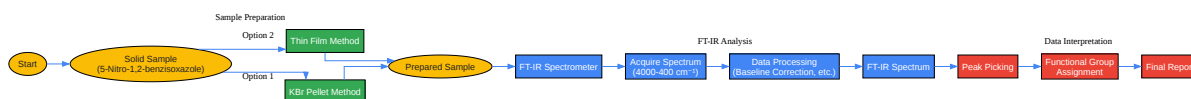
- **5-Nitro-1,2-benzisoxazole** (~50 mg)

- Volatile solvent (e.g., methylene chloride or acetone)
- Salt plate (e.g., NaCl or KBr)
- Pipette or dropper
- Desiccator

Protocol:

- Dissolve approximately 50 mg of the solid sample in a few drops of a suitable volatile solvent like methylene chloride or acetone.[\[7\]](#)
- Place a single, clean salt plate on a clean, dry surface.
- Using a pipette, apply one or two drops of the solution onto the center of the salt plate.[\[7\]](#)
- Allow the solvent to evaporate completely, leaving a thin solid film of the compound on the plate.[\[7\]](#)
- Place the salt plate in the V-shaped sample holder inside the FT-IR instrument.[\[7\]](#)
- Acquire the FT-IR spectrum. If the peaks are too weak, add more solution to the plate and re-measure. If the peaks are too intense, clean the plate and prepare a more dilute solution.[\[7\]](#)
- After analysis, clean the salt plate with a suitable solvent (e.g., acetone) and return it to the desiccator.[\[7\]](#)

Mandatory Visualization



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Caption: Experimental workflow for FT-IR analysis.

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- To cite this document: BenchChem. [Application Note: FT-IR Spectroscopy of 5-Nitro-1,2-benzisoxazole Functional Groups]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295443#ft-ir-spectroscopy-of-5-nitro-1-2-benzisoxazole-functional-groups\]](https://www.benchchem.com/product/b1295443#ft-ir-spectroscopy-of-5-nitro-1-2-benzisoxazole-functional-groups)

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